

An In-depth Technical Guide to 1-Benzyl-3-methylimidazolium Chloride

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | 1-Benzyl-3-methylimidazolium chloride |
| CAS No.: | 36443-80-8 |
| Cat. No.: | B1249079 |

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This technical guide provides a comprehensive overview of **1-Benzyl-3-methylimidazolium chloride** ([Bmim][Cl]), an ionic liquid with significant applications across various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, and key applications.

Physicochemical Properties

1-Benzyl-3-methylimidazolium chloride is an imidazolium-based ionic liquid known for its thermal stability, low volatility, and high ionic conductivity.^[1] These properties make it a versatile compound in numerous chemical processes.^{[1][2]} The key quantitative data for this compound are summarized in the table below.

| Property | Value |
|-------------------|-----------------------------------------------------------------------------|
| Molecular Formula | C ₁₁ H ₁₃ CIN ₂ ^{[3][4][5][6][7]} |
| Molecular Weight | 208.69 g/mol ^{[3][4][5][7]} |
| CAS Number | 36443-80-8 ^{[3][4]} |
| Melting Point | 58 °C ^{[5][7]} - 70 °C ^[6] |
| Density | 1.673 g/cm ³ (at 25 °C) ^{[5][7]} |
| Appearance | Solid ^[4] |

Experimental Protocols

Detailed methodologies for the synthesis and modification of **1-Benzyl-3-methylimidazolium chloride** are crucial for its application in research and development.

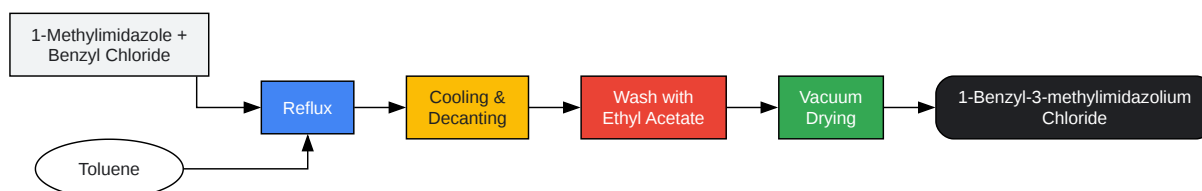
Synthesis of 1-Benzyl-3-methylimidazolium chloride

The synthesis of **1-Benzyl-3-methylimidazolium chloride** is typically achieved through the quaternization of 1-methylimidazole with benzyl chloride.^[1] A general procedure, adapted from the synthesis of similar imidazolium-based ionic liquids, is as follows:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-methylimidazole in a suitable solvent such as toluene.
- **Addition of Reagent:** While stirring the solution, slowly add an equimolar amount of benzyl chloride.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain this temperature for a specified period, typically several hours, to ensure the completion of the reaction.
- **Isolation and Purification:** After cooling, the product, a viscous oil or a solid, will separate from the solvent. The solvent can be decanted, and the crude product is then washed with a non-polar solvent like ethyl acetate to remove any unreacted starting materials.

- Drying: The purified product is then dried under a vacuum to remove any residual solvent, yielding the final **1-Benzyl-3-methylimidazolium chloride**.

A similar procedure is described for the synthesis of 1-butyl-3-methylimidazolium chloride, where 1-methylimidazole is reacted with 1-chlorobutane in toluene.[8]



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*Synthesis workflow for **1-Benzyl-3-methylimidazolium chloride**.*

Anion Exchange Protocol

The properties of ionic liquids can be tuned by exchanging the anion. A general method for anion exchange is as follows:

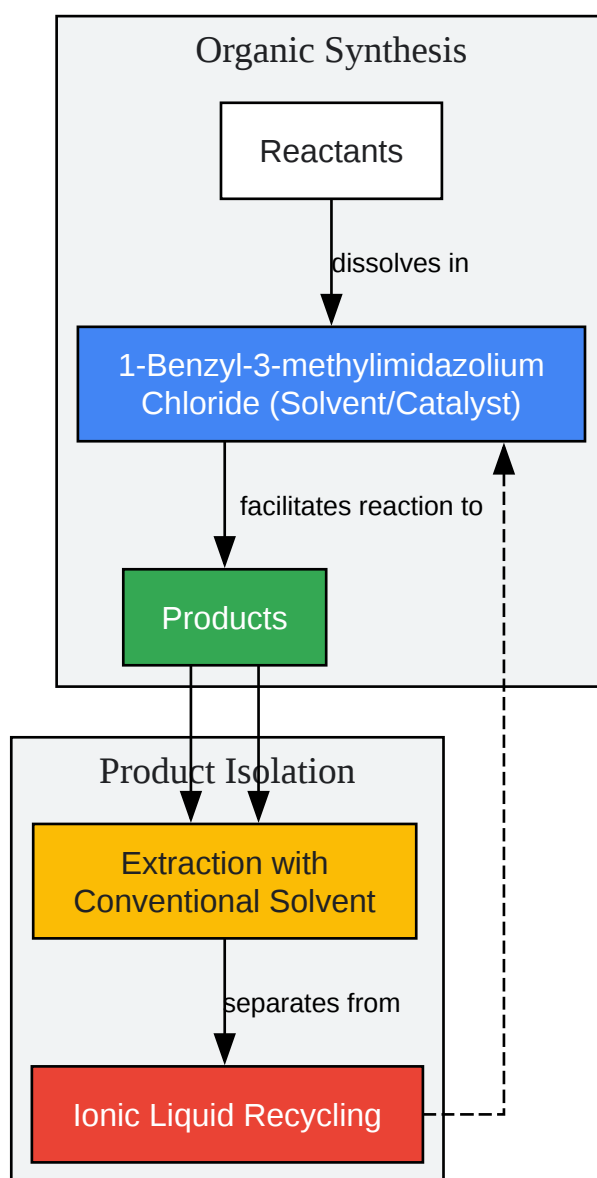
- Dissolution: Dissolve the **1-Benzyl-3-methylimidazolium chloride** in water.
- Addition of Exchange Salt: Add a solution of a salt containing the desired new anion (e.g., sodium tetrafluoroborate for the BF₄⁻ anion) to the ionic liquid solution.[9][10]
- Extraction: The newly formed ionic liquid can be extracted from the aqueous phase using an organic solvent like dichloromethane.[9][10]
- Washing and Drying: The organic phase is then washed with water to remove any remaining inorganic salts, and the solvent is removed under reduced pressure. The final product is dried under vacuum.[9]

Applications in Research and Drug Development

1-Benzyl-3-methylimidazolium chloride is a versatile ionic liquid with a wide array of applications.

Role as a "Green" Solvent and Catalyst

Due to its low volatility and high thermal stability, it serves as an environmentally friendly alternative to traditional organic solvents in various chemical reactions.[1][2] It can dissolve a wide range of organic and inorganic compounds, which can lead to enhanced reaction rates and yields.[1] Furthermore, its ionic nature can stabilize reaction intermediates, making it an effective medium for catalysis.[1]



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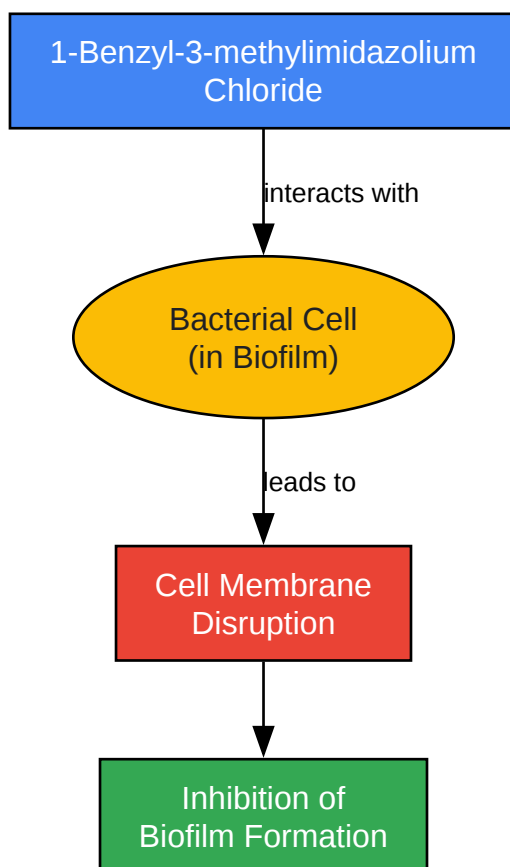
Application of [Bmim][Cl] in a typical organic synthesis workflow.

Biocatalysis and Drug Development

In the field of biocatalysis, **1-Benzyl-3-methylimidazolium chloride** can act as a co-solvent in enzymatic reactions.[2] This can improve the solubility of substrates, potentially increasing reaction rates and yields, which is beneficial in pharmaceutical manufacturing.[2]

Antimicrobial and Antibiofilm Activity

Research has shown that imidazolium-based ionic liquids, including those with alkyl chains, possess potent, broad-spectrum antimicrobial and antibiofilm activity against clinically significant pathogens.[11] This suggests potential applications in developing new antimicrobial agents or coatings for medical devices.



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Proposed mechanism of antibiofilm activity.

Other Applications

Other notable applications of **1-Benzyl-3-methylimidazolium chloride** include:

- Electrochemistry: Used as an electrolyte in batteries and supercapacitors due to its high ionic conductivity.[1][2]
- Materials Science: Employed in the synthesis of nanomaterials.[1][2]
- Separation Processes: Effective in liquid-liquid extraction for separating valuable compounds and in gas separation.[1][2]

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